Application Notes and Protocols for Serotonin Reuptake Inhibition Assays

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Compound of Interest

Compound Name:	*N-methyl-1,2,3,4-tetrahydronaphthalen-1-amine*
CAS No.:	*10409-15-1*
Cat. No.:	*B1265486*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

The serotonin transporter (SERT), a member of the solute carrier 6 (SLC6) family, plays a critical role in regulating serotonergic signaling by mediating the reuptake of serotonin (5-hydroxytryptamine, 5-HT) from the synaptic cleft into presynaptic neurons.[1][2] This process terminates the neurotransmitter's action and allows for its recycling.[2] Because of its crucial role in modulating serotonin levels, SERT is a primary target for therapeutic drugs, particularly for psychiatric disorders such as depression and anxiety.[3] Selective serotonin reuptake inhibitors (SSRIs) are a major class of antidepressants that act by blocking SERT, thereby increasing the extracellular concentration of serotonin.[1]

Serotonin reuptake inhibition assays are fundamental tools for the discovery and characterization of new compounds that target SERT. These assays measure the ability of a test compound to inhibit the uptake of serotonin or a surrogate substrate into cells expressing the transporter. The most common methodologies include fluorescence-based assays and

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radioligand binding assays, which are considered the gold standard.[4][5] This document provides detailed protocols for both methods.

Serotonergic Synapse Signaling Pathway

Serotonin is synthesized from tryptophan and stored in vesicles within the presynaptic neuron.[1] Upon neuronal stimulation, it is released into the synaptic cleft where it can bind to and activate postsynaptic 5-HT receptors.[3][6] The signaling is terminated by SERT, which transports serotonin back into the presynaptic neuron.[3][6] Inhibitors like SSRIs block this reuptake process.

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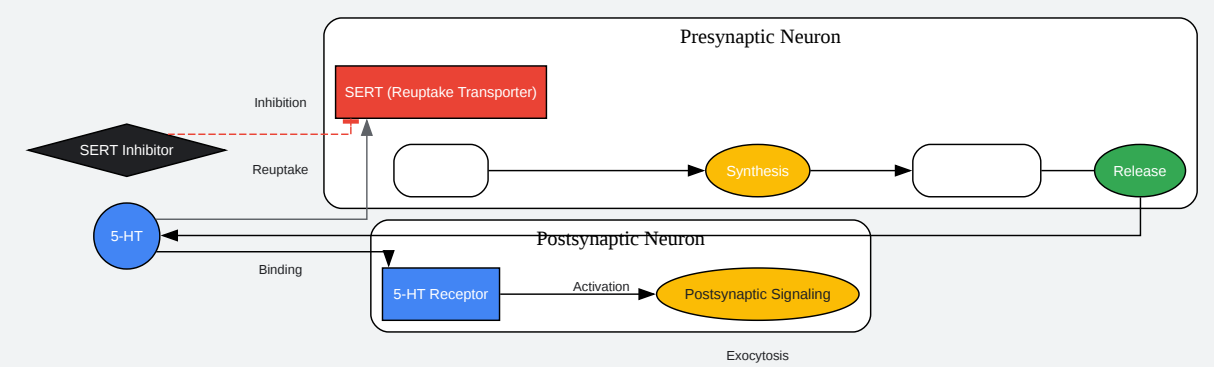

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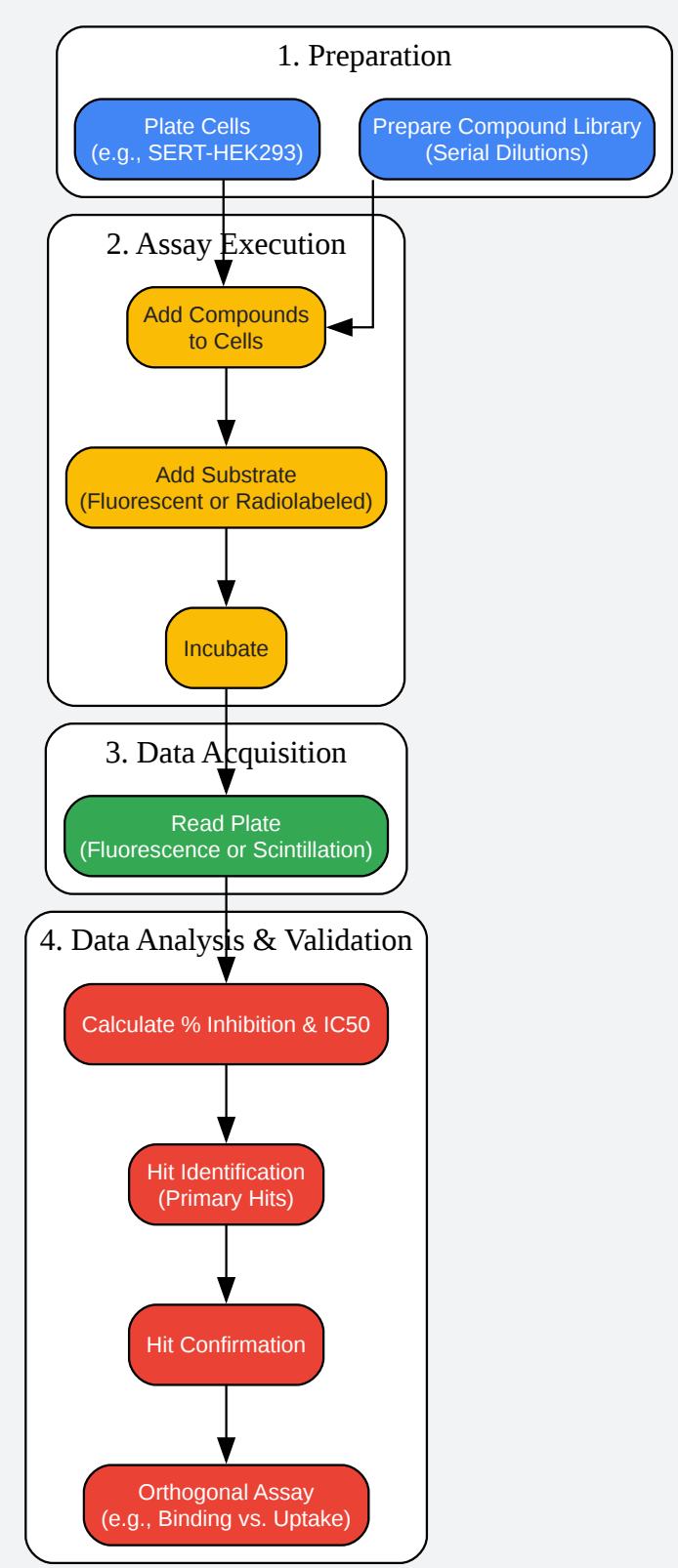

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